# In-Depth Technical Guide: Thermal and Chemical Stability of Lauralkonium Chloride

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Lauralkonium chloride* |
| *CAS No.:* | *19486-61-4* |
| *Cat. No.:* | *B1674555* |

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## Executive Summary

**Lauralkonium chloride**, a quaternary ammonium compound, is utilized in pharmaceutical and cosmetic formulations primarily as an antimicrobial preservative. A thorough understanding of its thermal and chemical stability is paramount for ensuring the safety, efficacy, and shelf-life of products in which it is incorporated. This technical guide provides a comprehensive overview of the stability profile of **Lauralkonium chloride**, drawing upon available data for the compound and its close structural analog, Benzalkonium chloride (BKC).

Generally, **Lauralkonium chloride** is a stable molecule under recommended storage conditions—typically cool, dry, and dark environments. It is known to be incompatible with strong oxidizing agents, strong acids, and bases. This guide summarizes the available quantitative data on its stability under various stress conditions, details experimental protocols for stability-indicating analysis, and presents logical frameworks for understanding its degradation pathways.

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# Chemical and Physical Properties

**Lauralkonium chloride** is a mixture of alkyldimethylbenzylammonium chlorides, with the alkyl chain predominantly being lauryl (C12). Its general stability is intrinsically linked to its molecular structure.

| Property | Value | Reference |
|---|---|---|
| Chemical Name | N-Dodecyl-N,N-dimethyl-benzenemethanaminium chloride | [1] |
| CAS Number | 139-07-1 | [1] |
| Molecular Formula | C21H38ClN | [1] |
| Molecular Weight | 340.0 g/mol | [1] |
| Appearance | White to yellowish-white powder or gelatinous solid | [2] |
| Solubility | Soluble in water, ethanol, and acetone | [3] |

# Thermal Stability

**Lauralkonium chloride** exhibits good thermal stability at ambient and moderately elevated temperatures. However, significant degradation can be expected at higher temperatures.

# Thermogravimetric Analysis (TGA)

While specific TGA data for **Lauralkonium chloride** is not readily available in the reviewed literature, studies on the closely related Benzalkonium chloride (BKC) provide valuable insights. A thermogravimetric analysis of BKC showed a single-step weight loss beginning at 180°C and completing at 300°C[4]. This suggests that the onset of significant thermal decomposition for **Lauralkonium chloride** is likely in a similar temperature range. A material safety data sheet for a commercial BKC product indicates a decomposition temperature of >140°C[2].

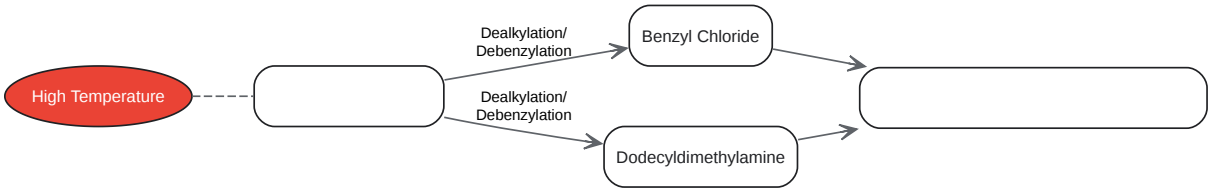
Table 1: Thermal Decomposition Data for Benzalkonium Chloride

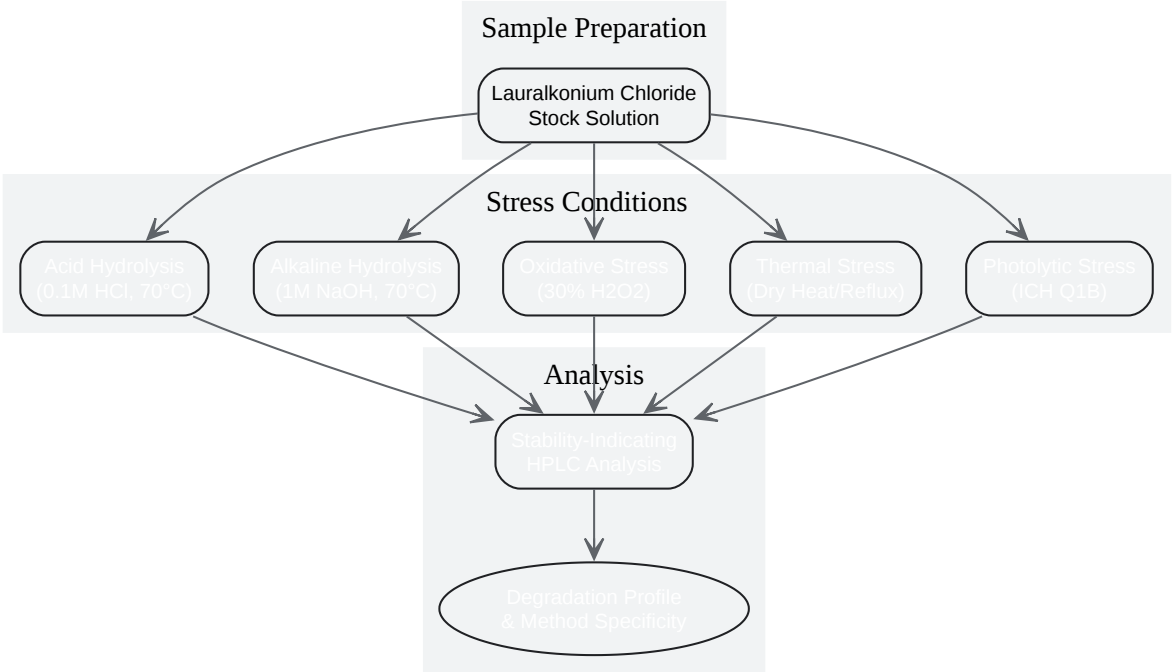
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| Parameter | Temperature Range | Reference |
|---|---|---|
| Onset of Weight Loss | 180°C | [4] |
| Completion of Weight Loss | 300°C | [4] |
| Decomposition Temperature | >140°C | [2] |

## Thermal Degradation Pathway

The primary thermal degradation pathway for quaternary ammonium compounds like **Lauralkonium chloride** involves dealkylation and debenzylation. At elevated temperatures, the molecule can break down to produce benzyl chloride, an alkyl dimethyl amine, dimethylamine, a long-chain alkane, and ammonia[3].




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